

Personal protective equipment for handling Mefloquine Hydrochloride

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Compound of Interest

Compound Name: Mefloquine Hydrochloride

Cat. No.: B1293894

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Essential Safety and Handling Guide for Mefloquine Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for **Mefloquine Hydrochloride**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical and Safety Data

The following tables summarize the key quantitative and safety data for **Mefloquine Hydrochloride**.

Table 1: Chemical Properties

Property	Value
Chemical Name	(R, S)-(±)-α-2-piperidinyl-2,8-bis (trifluoromethyl)-4-quinolinemethanol hydrochloride
CAS Number	51773-92-3
Molecular Formula	C17H16F6N2O·HCl
Molecular Weight	414.77 g/mol [1]
Appearance	White to off-white crystalline solid[2]
Solubility	Slightly soluble in water. Soluble in ethanol, DMSO, and dimethylformamide (DMF).[2][3]
Melting Point	250-254 °C (482-489 °F)[2]
Storage Temperature	20-25°C (68-77°F)[2] or -20°C (powder)[1]

Table 2: Hazard Information and Personal Protective Equipment (PPE)

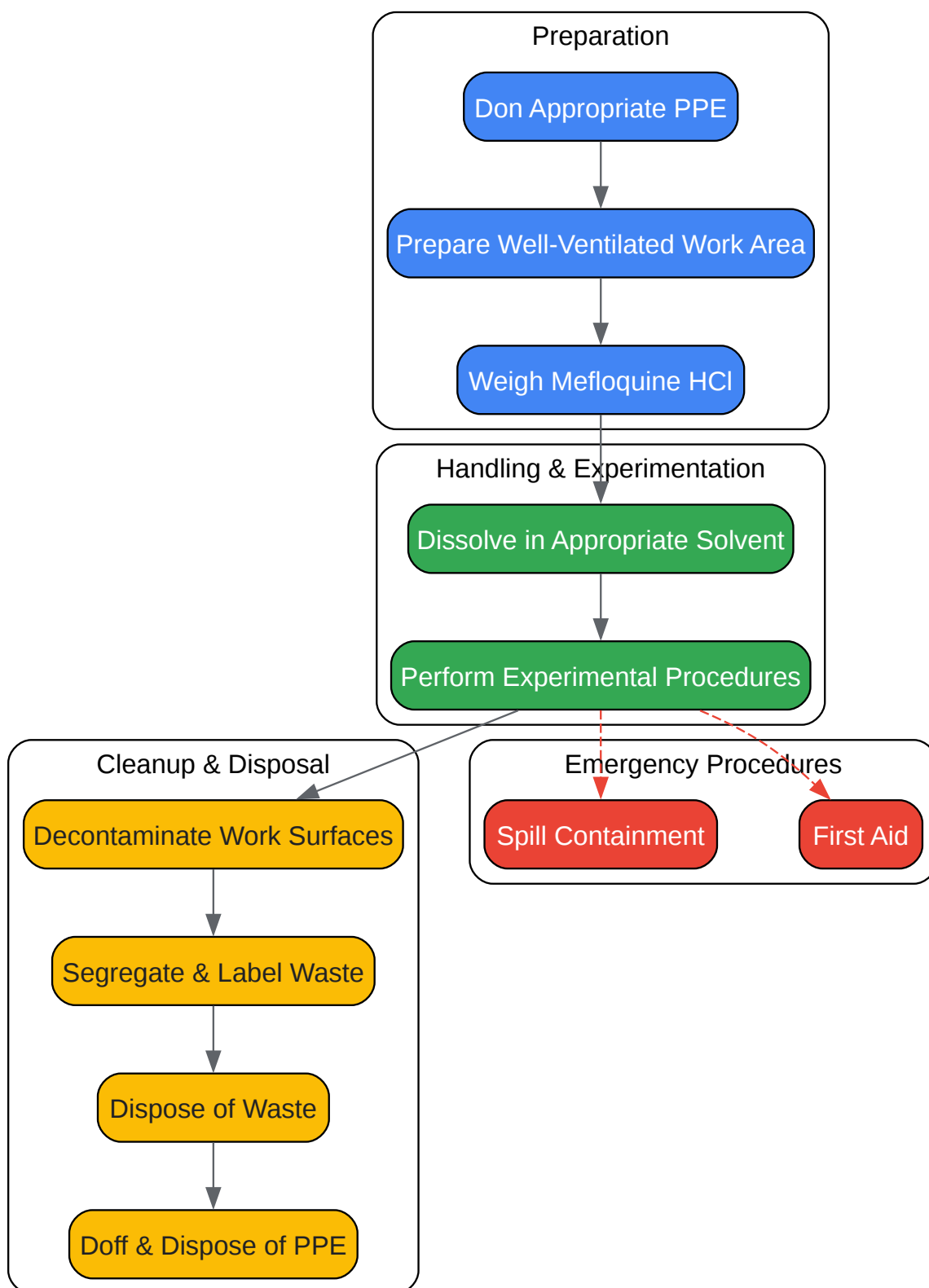
Hazard Category	Description	Recommended Personal Protective Equipment (PPE)
Acute Oral Toxicity	Harmful if swallowed (Category 4).[1][2]	Engineering Controls: Use in a well-ventilated area.[1][4] An eyewash station and safety shower should be accessible. [1] Eye Protection: Safety glasses with side-shields or goggles.[1][2] Hand Protection: Impermeable chemical-resistant gloves (e.g., Nitrile). [2][4] Double gloving is recommended when handling hazardous drugs.[5][6] Skin and Body Protection: Lab coat or protective gown.[2][4] Gowns should be low-permeability and have long sleeves with tight-fitting cuffs. [5] Respiratory Protection: Generally not required with adequate ventilation.[7] Use a NIOSH/MSHA approved respirator if dust formation is likely or ventilation is inadequate.[8]
Environmental Hazard	Very toxic to aquatic life with long lasting effects.[1]	Avoid release to the environment.[1]

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a poison center or doctor immediately.[1] Rinse mouth with water.[1] Do not induce vomiting.[4]
Inhalation	Move person to fresh air.[2] If not breathing, give artificial respiration.[2] Seek medical attention if symptoms occur.[8]
Skin Contact	Remove contaminated clothing.[9] Immediately flush skin with copious amounts of warm water for at least 15-20 minutes.[2][7]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do.[9] Seek medical attention.[1]

Standard Operational Workflow for Handling Mefloquine Hydrochloride

The following diagram outlines the standard procedure for safely handling **Mefloquine Hydrochloride** in a laboratory setting.

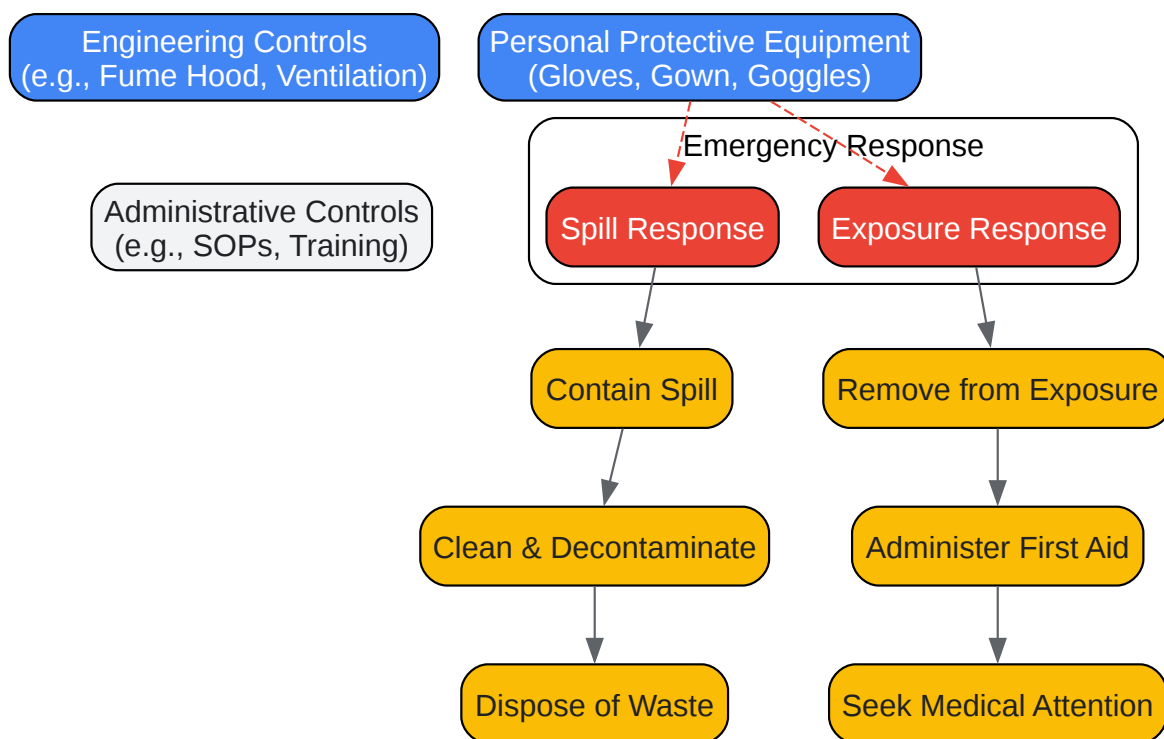


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Standard operational workflow for handling **Mefloquine Hydrochloride**.

Safety Measures and Emergency Preparedness

This diagram illustrates the hierarchical relationship of safety controls and the necessary actions in case of an emergency.



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Logical relationship of safety measures and emergency procedures.

Experimental Protocols

Protocol for Preparation of a Stock Solution

Mefloquine Hydrochloride is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).[3]

- Preparation: Perform all work in a well-ventilated area, such as a chemical fume hood. Ensure all necessary PPE is worn.
- Weighing: Accurately weigh the desired amount of **Mefloquine Hydrochloride** solid.
- Dissolving:
 - To prepare a stock solution, dissolve the solid in the solvent of choice (e.g., DMSO, ethanol, or DMF).[3]
 - The solubility in DMSO is approximately 20 mg/mL, and in ethanol and DMF, it is approximately 10 mg/mL.[3]
 - It is recommended to purge the solvent with an inert gas before dissolving the compound. [3]
- Storage: Store the stock solution as recommended, typically at -20°C for long-term stability. [3]

Disposal Plan

Proper disposal of **Mefloquine Hydrochloride** and its waste is crucial to prevent environmental contamination.

- Chemical Waste: Dispose of **Mefloquine Hydrochloride** and any contaminated materials as hazardous waste.[1][2] This can be done through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
- Contaminated Materials: Any materials that have come into contact with **Mefloquine Hydrochloride**, including gloves, gowns, and labware, should be considered contaminated and disposed of as hazardous waste.[4]
- Packaging: Keep the chemical in suitable, closed containers for disposal.[4] Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[4]
- Environmental Precautions: Do not allow the chemical to enter drains, sewer systems, or waterways.[2][4] Discharge into the environment must be avoided.[4]

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